

Application Note: Preparation of Lysine-Based Hydrogels Using N-Octanoyl Derivatives

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Compound of Interest

Compound Name: *N2-Capryloyl lysine*

CAS No.: 75383-80-1

Cat. No.: B1677609

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-dioctanoyl-L-lysine supramolecular hydrogels.

Executive Summary & Scientific Rationale

Low-molecular-weight gelators (LMWGs) based on amino acids represent a class of stimuli-responsive soft materials with immense potential in drug delivery and tissue engineering.

Unlike polymeric hydrogels, which rely on covalent cross-linking, lysine-based hydrogels are formed through non-covalent interactions—specifically hydrogen bonding,

-stacking, and hydrophobic effects.

This guide focuses on

-dioctanoyl-L-lysine, a specific derivative where the lysine core acts as the polar head and the octanoyl (C8) chains provide the hydrophobic tail.

Critical Scientific Insight: The "C8 Challenge"

Researchers must note a critical thermodynamic distinction: while lauroyl (C12) and myristoyl (C14) derivatives form robust hydrogels easily due to strong hydrophobic aggregation, octanoyl (C8) derivatives often lie on the boundary of solubility and gelation.

- The Problem: The shorter C8 chain reduces the hydrophobic driving force (), often resulting in viscous Newtonian fluids or weak gels rather than self-supporting networks at standard concentrations (1–5 mg/mL).
- The Solution: This protocol utilizes a pH-switch mechanism combined with high-concentration precursors (>20 mg/mL) and specific salt bridges (Na) to force the transition from spherical micelles to elongated nanofibers, ensuring successful gelation.

Synthesis of -dioctanoyl-L-lysine[1]

The synthesis follows a modified Schotten-Baumann reaction. This biphasic system allows for the simultaneous acylation of both the

-amine and

-amine groups of L-lysine.

Materials Required[2][3][4][5][6][7][8][9][10][11][12]

- L-Lysine monohydrochloride (98%)
- Octanoyl chloride (99%)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl, 37%)
- Solvents: Deionized water, Acetone, Diethyl ether (for washing)

Step-by-Step Synthesis Protocol

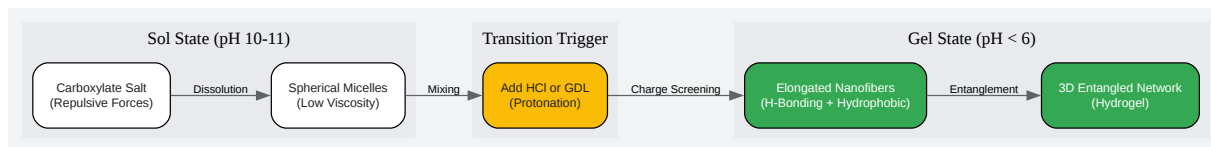
- Preparation of Aqueous Phase: Dissolve L-Lysine HCl (10 mmol, 1.83 g) in 30 mL of 1.0 M NaOH solution. Ensure the solution is clear.
 - Mechanism:[1][2][3][4] The base deprotonates the ammonium groups (), making them nucleophilic.

- Schotten-Baumann Acylation: Cool the solution to 0–4 °C in an ice bath. Simultaneously add:
 - Octanoyl chloride (22 mmol, 3.58 g) dissolved in 10 mL acetone (dropwise).
 - 10 mL of 2.0 M NaOH (dropwise) to maintain pH > 10.
 - Caution: Maintenance of pH is critical. If pH drops below 9, the amine becomes protonated and unreactive, leading to mono-acylated byproducts.
- Reaction Maturation: Stir vigorously at room temperature for 4 hours. The solution may become cloudy as the surfactant-like product forms.
- Acidification & Precipitation: Carefully add 6 M HCl dropwise to the reaction mixture until pH reaches ~1.0.
 - Observation: A white waxy solid (-dioctanoyl-L-lysine acid form) will precipitate immediately as the carboxylate is protonated, breaking its water solubility.
- Purification:
 - Filter the white precipitate.
 - Wash 3x with deionized water to remove excess NaCl.
 - Wash 2x with n-hexane or diethyl ether to remove unreacted fatty acid (octanoic acid).
 - Drying: Vacuum dry at 40 °C for 24 hours.
 - Yield Expectations: Typical yield is 60–75%.

Hydrogel Preparation (Sol-Gel Transition)

This protocol uses a pH-triggered assembly method.^[2] The material is dissolved as a charged surfactant (sol state) and triggered to assemble into fibers (gel state) by protonation.

Gelation Workflow Diagram



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Caption: Mechanism of pH-triggered self-assembly from repulsive micelles to entangled nanofibrous networks.

Protocol Steps

- Precursor Solution (Sol State):
 - Weigh 20–30 mg of the dried -dioctanoyl-L-lysine.
 - Add 950 μL of deionized water.
 - Add 50 μL of 1.0 M NaOH.
 - Sonicate at 40 $^{\circ}\text{C}$ until a clear, transparent solution is obtained.
 - Note: For C8 derivatives, the concentration must be 2.0 wt% (20 mg/mL) to ensure fiber overlap. Lower concentrations will likely yield only viscous fluids.
- Triggering Gelation:
 - Method A (Rapid Gelation): Add 1.0 M HCl dropwise with localized stirring until pH reaches ~5–6. The solution will turn opaque and immobilize within seconds to minutes.
 - Method B (Homogeneous Gelation - Recommended): Add Glucono-

-lactone (GDL). GDL hydrolyzes slowly to gluconic acid, lowering pH uniformly throughout the sample.

- Add GDL powder (molar ratio 1:1 to NaOH used).
- Vortex immediately and let stand undisturbed.
- Maturation: Allow the gel to rest at 25 °C for 12 hours. This annealing process strengthens the fiber network.

Characterization & Data Interpretation

Rheological Analysis

Rheology is the gold standard for confirming the "gel" state.

- Instrument: Rotational Rheometer (e.g., TA Instruments ARES or Anton Paar MCR).
- Geometry: 25 mm Parallel Plate, 1 mm gap.
- Test 1: Strain Sweep (at 1 Hz): Determine the Linear Viscoelastic Region (LVR).
- Test 2: Frequency Sweep (0.1 – 100 rad/s):
 - Success Criteria: Storage modulus () must be greater than Loss modulus () across the frequency range ().
 - C8 Specifics: Expect values in the range of 100–1000 Pa (softer than C12/C14 gels which often exceed 10,000 Pa).

Microscopy (SEM)

To visualize the supramolecular architecture:

- Preparation: Place a small blob of gel on a silicon wafer.
- Drying: Critical Step. Do not air dry, as surface tension collapses the network. Use Lyophilization (Freeze-Drying) or Critical Point Drying.
- Imaging: Coat with 5 nm Platinum/Gold. Image at 5–10 kV.
- Expected Morphology: You should observe a dense network of high-aspect-ratio fibers (width 20–100 nm, length > several microns).

Summary of Properties (C8 vs. C12)

Property	N-Octanoyl (C8) Lysine	N-Lauroyl (C12) Lysine
Minimum Gel Concentration	High (~20 mg/mL)	Low (~2–5 mg/mL)
Gel Appearance	Translucent / Opaque	Transparent / Translucent
Mechanical Strength ()	Weak (~10 ² Pa)	Strong (~10 ⁴ Pa)
Primary Driving Force	H-Bonding > Hydrophobic	Hydrophobic > H-Bonding
Solubility in Water	High (Hard to precipitate)	Low (Easy to precipitate)

Troubleshooting Guide

Issue: The solution became cloudy but did not gel (Precipitation).

- Cause: The pH dropped too fast or too low (pH < 4).
- Fix: Use the GDL method for slow acidification or stop HCl addition exactly at pH 6.0.

Issue: The sample remains a viscous liquid.

- Cause: Concentration is below the Critical Gelation Concentration (CGC).
- Fix: Increase concentration to 30 mg/mL. Alternatively, add 100 mM NaCl to screen charges and encourage aggregation.

Issue: Crystals formed instead of fibers.

- Cause: Temperature dropped too slowly or solvent evaporation occurred.
- Fix: Ensure rapid cooling if using a thermal switch, or seal the vial tightly during GDL hydrolysis.

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